

# Essential Safety and Operational Guide for 5-Bromo-4-methylthiazole

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## Compound of Interest

Compound Name: 5-Bromo-4-methylthiazole

Cat. No.: B185254

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This guide provides comprehensive safety protocols and logistical procedures for the handling of **5-Bromo-4-methylthiazole**. Adherence to these guidelines is critical for ensuring personal safety and maintaining a secure laboratory environment.

## Immediate Safety and Hazard Information

**5-Bromo-4-methylthiazole** is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.<sup>[1][2]</sup> Inhalation may also be harmful and could cause respiratory irritation. It is classified as a combustible liquid.

## Quantitative Data Summary

The following table summarizes key quantitative data for **5-Bromo-4-methylthiazole** for easy reference.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>4</sub> BrNS
Molecular Weight	178.05 g/mol [1][2]
CAS Number	111600-83-0
Appearance	Pale-yellow to brown liquid[2][3]
Boiling Point	207.3 ± 20.0 °C (Predicted)[4][5]
Melting Point	138 °C[4]
Density	1.702 ± 0.06 g/cm <sup>3</sup> (Predicted)[4][5]
Storage Temperature	Refrigerator (2-8°C) under inert gas[2][4]

## Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **5-Bromo-4-methylthiazole** is essential to minimize exposure and prevent accidents.

### Engineering Controls

- Ventilation: Always handle **5-Bromo-4-methylthiazole** in a well-ventilated area. A certified chemical fume hood is required for all procedures that may generate vapors, mists, or aerosols.

### Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **5-Bromo-4-methylthiazole**:

PPE Category	Recommended Equipment	Justification
Eye and Face	Chemical splash goggles meeting ANSI Z87.1 standards. A face shield should be worn over goggles when there is a significant risk of splashing.	Protects against splashes that can cause serious eye irritation.
Hand	Nitrile or Neoprene gloves. For prolonged contact or immersion, heavier-duty gloves are recommended. Always inspect gloves for integrity before use and replace them immediately if compromised.	Provides a barrier against skin contact, which can cause irritation. Butyl rubber gloves are not recommended for halogenated solvents. <a href="#">[6]</a>
Body	A flame-retardant lab coat, fully buttoned. A chemical-resistant apron should be worn over the lab coat for procedures with a high splash potential.	Protects skin and personal clothing from contamination.
Respiratory	For operations that may produce vapors or aerosols not adequately contained by a fume hood, a NIOSH-approved air-purifying respirator with organic vapor/acid gas (OV/AG) cartridges is required. <a href="#">[7]</a> <a href="#">[8]</a>	Protects against inhalation, which can cause respiratory irritation.
Footwear	Closed-toe, chemical-resistant shoes must be worn at all times in the laboratory.	Protects feet from spills.

## Handling Procedure

- **Preparation:** Before starting work, ensure that the chemical fume hood is functioning correctly. Clear the workspace of any unnecessary items. Have all necessary equipment and reagents readily available.
- **Dispensing:** Carefully dispense the required amount of **5-Bromo-4-methylthiazole**. Use appropriate tools such as a calibrated pipette with a disposable tip to avoid cross-contamination.
- **During Operation:** Keep all containers of **5-Bromo-4-methylthiazole** tightly sealed when not in use. Avoid generating aerosols or vapors.
- **Post-Operation:** After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.

## Emergency Procedures

- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, provide oxygen and seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- **Spill:** For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated material in a sealed, labeled container for hazardous waste disposal. For large spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.

## Disposal Plan: Step-by-Step Waste Management

Proper disposal of **5-Bromo-4-methylthiazole** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

## Waste Segregation

- Halogenated Waste: **5-Bromo-4-methylthiazole** is a halogenated organic compound. All waste containing this chemical must be collected in a designated "Halogenated Organic Waste" container.[9][10][11][12]
- Do Not Mix: Never mix halogenated waste with non-halogenated organic waste, as this can significantly increase disposal costs and complexity.[9] Do not mix with other waste categories such as acids, bases, or oxidizers.[11]

## Waste Collection and Labeling

- Container: Use a designated, leak-proof, and chemically compatible container for collecting liquid waste. The container should be clearly labeled "Halogenated Organic Waste." [10]
- Labeling: As soon as the first drop of waste is added, affix a hazardous waste tag to the container. The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "Waste **5-Bromo-4-methylthiazole**" and any other components in the waste stream with their approximate concentrations.
  - The date the waste was first added.
  - The name and contact information of the generating researcher or lab.
- Solid Waste: Contaminated solid waste (e.g., gloves, pipette tips, absorbent materials) should be collected in a separate, clearly labeled, sealed bag or container for hazardous solid waste disposal.

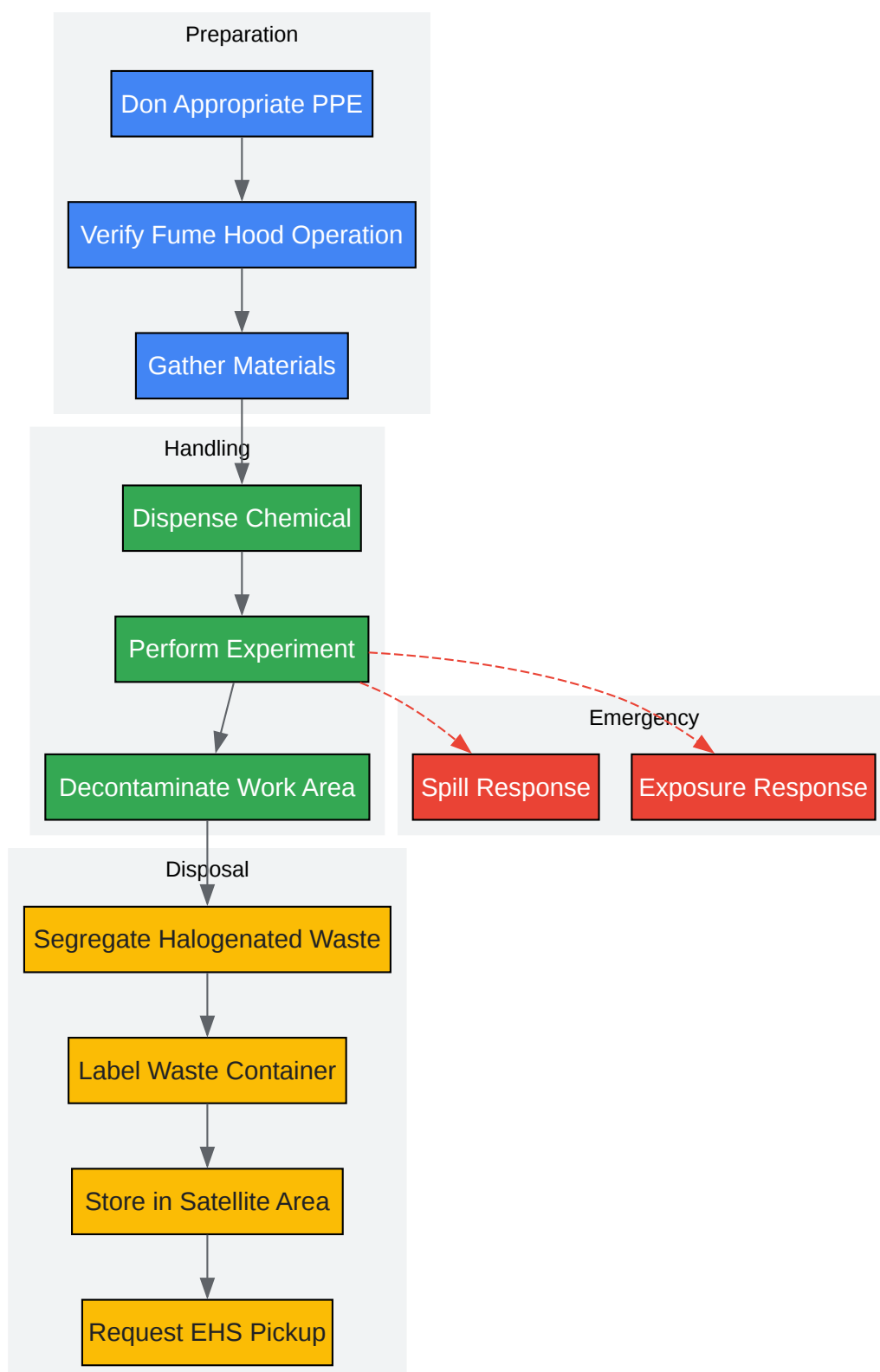
## Storage and Disposal

- Storage: Keep waste containers tightly closed except when adding waste. Store them in a designated satellite accumulation area within the laboratory, away from heat and sources of ignition.

- Disposal Request: When the waste container is nearly full (do not overfill), or if it has been in storage for a designated period (consult your institution's EHS guidelines), submit a chemical waste pickup request to your institution's EHS department.
- Empty Containers: Empty containers of **5-Bromo-4-methylthiazole** must be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as halogenated organic waste.<sup>[13]</sup> After rinsing, the container can be disposed of as regular laboratory glassware or plastic, with the label defaced.

## Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **5-Bromo-4-methylthiazole**.



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Caption: Workflow for handling **5-Bromo-4-methylthiazole**.

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## References

- 1. 5-Bromo-4-methyl-1,3-thiazole | C<sub>4</sub>H<sub>4</sub>BrNS | CID 15020997 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-4-methylthiazole | 111600-83-0 [sigmaaldrich.com]
- 3. chemimpex.com [chemimpex.com]
- 4. 5-bromo-4-methylthiazole CAS#: 111600-83-0 [m.chemicalbook.com]
- 5. CAS # 111600-83-0, 5-Bromo-4-methyl-1,3-thiazole, 5-Bromo-4-methylthiazole - chemBlink [chemblink.com]
- 6. safety.fsu.edu [safety.fsu.edu]
- 7. selectsafetysales.com [selectsafetysales.com]
- 8. 3m.com [3m.com]
- 9. benchchem.com [benchchem.com]
- 10. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 11. rtong.people.ust.hk [rtong.people.ust.hk]
- 12. campusoperations.temple.edu [campusoperations.temple.edu]
- 13. otago.ac.nz [otago.ac.nz]
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